

using [EMIm][TCM] for selective metal ion extraction from aqueous solutions

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Compound of Interest

| | |
|----------------|--|
| Compound Name: | <i>1-Ethyl-3-methylimidazolium tricyanomethanide</i> |
| CAS No.: | 666823-18-3 |
| Cat. No.: | B1433598 |

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Application Note: Selective Metal Ion Extraction using [EMIm][TCM]-Based Aqueous Biphasic Systems

Executive Summary

This guide details the protocol for using **1-Ethyl-3-methylimidazolium tricyanomethanide** ([EMIm][TCM]) to selectively extract soft metal ions (specifically Ag⁺, Cu⁺, and Hg²⁺) from aqueous feedstocks.

Unlike traditional hydrophobic ionic liquids (e.g., [NTf₂]-based), [EMIm][TCM] is water-miscible. Therefore, this protocol utilizes an Aqueous Biphasic System (ABS) approach. By introducing a kosmotropic salt (e.g.,

), we induce a phase separation where the IL-rich top phase concentrates the target metal via specific coordination with the tricyanomethanide anion, leaving hard metal contaminants (Fe³⁺, Zn²⁺) in the salt-rich bottom phase.

Key Advantages:

- Ultra-Low Viscosity: [EMIm][TCM] (~14–18 cP at 25°C) exhibits significantly faster mass transfer rates than standard ILs like [BMIm][PF₆] (~300 cP).
- Tunable Selectivity: The planar anion acts as a soft Lewis base, showing high affinity for soft Lewis acids.

Physicochemical Profile & Mechanism

Properties of [EMIm][TCM]

| Property | Value | Relevance to Extraction |
|------------------|------------------------|--|
| Molecular Weight | 201.23 g/mol | Calculation of molar ratios. |
| Density (25°C) | 1.08 g/cm ³ | Close to water, requiring high salt concentration for rapid phase disengagement. |
| Viscosity (25°C) | ~18 cP | Critical: Ensures rapid equilibrium without heating or excessive agitation. |
| Water Solubility | Miscible | Requires Salting-Out agents (ABS) for separation. |
| Anion Geometry | Planar, | Sterically accessible cyano-N donors for metal coordination. |

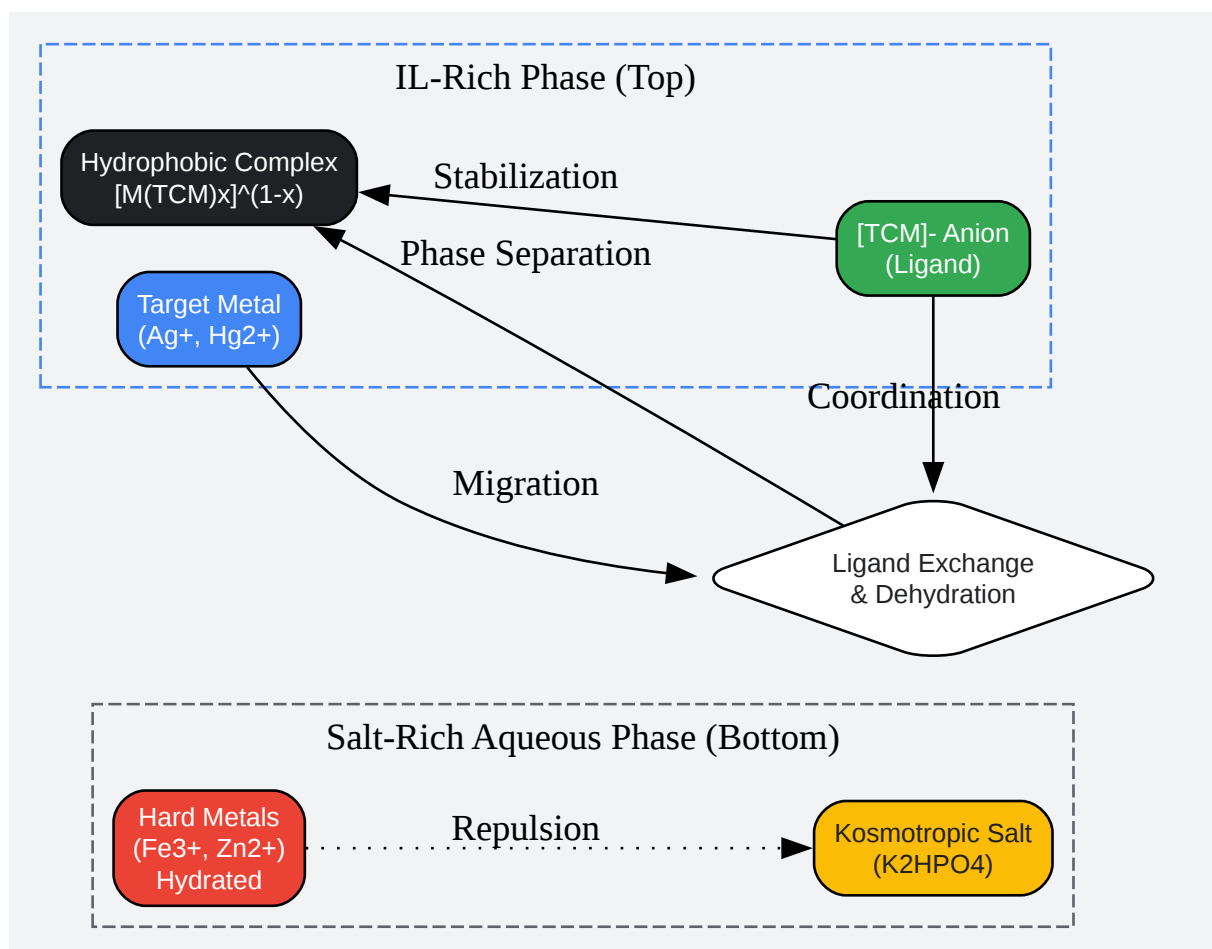
Mechanism of Extraction

The extraction is driven by the Gibbs Free Energy of Transfer (

), influenced by two factors:

- Salting-Out Effect: The high ionic strength of the phosphate salt dehydrates the IL cation, forcing it into a separate phase.
- Coordination Chemistry: The nitrile groups (-CN) on the TCM anion coordinate with the empty orbitals of soft metal ions.

Graphviz Diagram 1: Coordination & Phase Separation Mechanism



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Caption: Mechanism of selective partitioning where [TCM]⁻ captures soft metals into the IL-rich upper phase, excluded by the salt-rich lower phase.

Experimental Protocol: ABS Extraction

Safety Note: While [EMIm][TCM] is stable, tricyanomethanide can release toxic byproducts under extreme acidic conditions or high heat (>250°C). Handle all metal salts and ILs with PPE.

Reagents & Equipment

- Ionic Liquid: [EMIm][TCM] (>98% purity).
- Salt: Potassium Hydrogen Phosphate (

) or Potassium Citrate.

- Feed Solution: Metal stock solution (e.g., , 100 ppm) in DI water.
- Equipment: Centrifuge (swing-out rotor preferred), Vortex mixer, ICP-OES for analysis.

Step-by-Step Workflow

Step 1: Preparation of Phase Components

- Prepare a 40% (w/w) Stock Salt Solution of in DI water.
- Ensure the pH of the salt solution is adjusted to ~7.0–8.0. Note: Avoid highly acidic conditions to prevent hydrolysis of the TCM anion.

Step 2: System Construction

- In a 15 mL centrifuge tube, add components in the following mass ratio to target the biphasic region:
 - 1.0 g [EMIm][TCM]
 - 2.5 g Salt Stock Solution (40%)
 - 1.5 g Metal Feed Solution
- Total System Mass: 5.0 g.

Step 3: Extraction (Equilibration)

- Vortex the mixture vigorously for 2 minutes. The low viscosity of [TCM] allows for rapid mixing without heating.
- Observation: The mixture should appear turbid/cloudy, indicating emulsion formation.

Step 4: Phase Separation

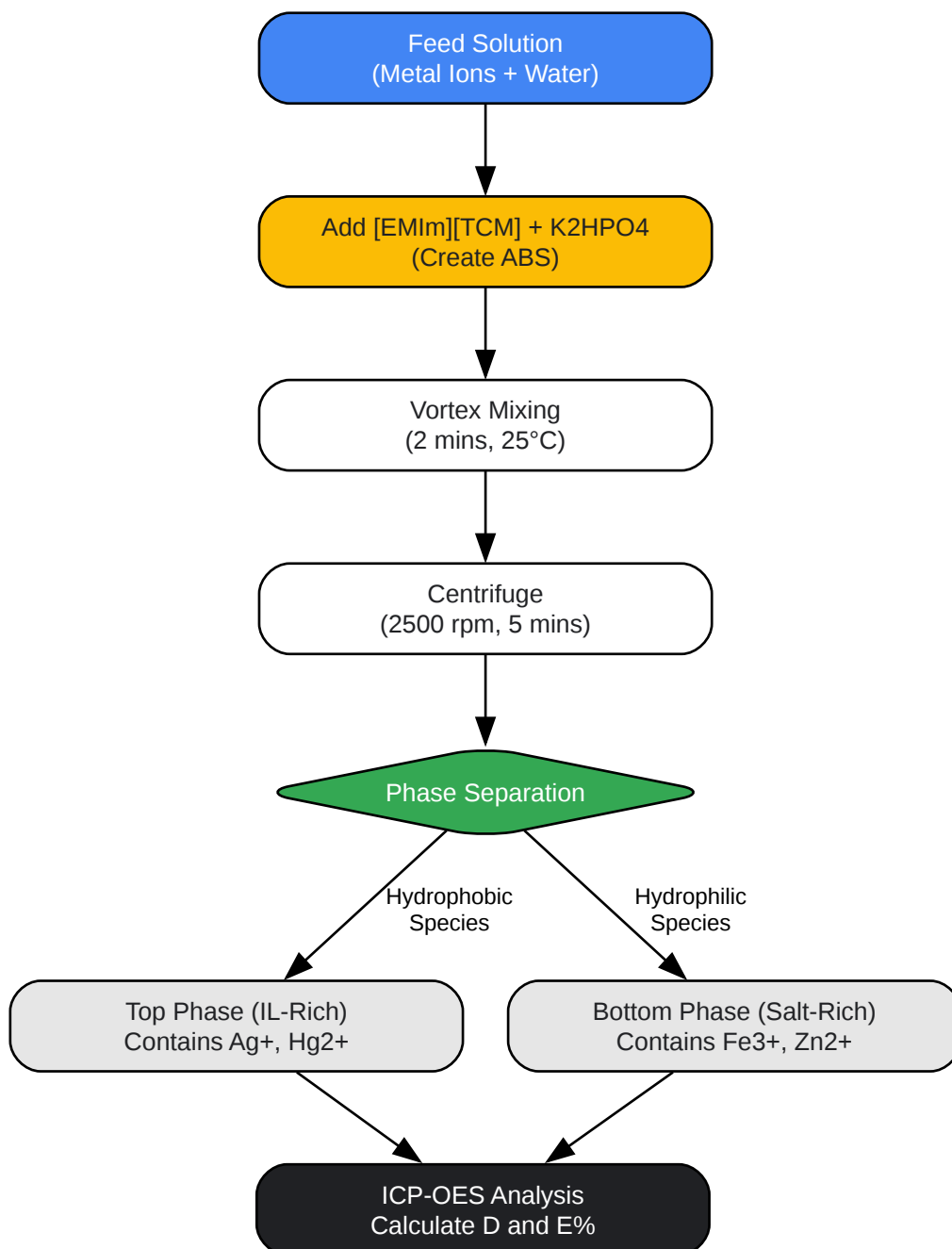
- Centrifuge at 2,500 rpm for 5 minutes at 25°C.
- Result: Two clear phases will form.
 - Top Phase: IL-rich (Greenish/Yellow tint depending on metal loading).
 - Bottom Phase: Salt-rich aqueous phase (Colorless).

Step 5: Sampling & Analysis

- Carefully insert a syringe needle through the top phase to withdraw the Bottom Phase first (to avoid contaminating the needle with the IL phase).
- Withdraw the Top Phase separately.
- Dilute both phases with 2%

and analyze metal concentration using ICP-OES.

Graphviz Diagram 2: Experimental Workflow



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Caption: Operational workflow for ABS-based metal extraction using [EMIm][TCM].

Data Analysis & Performance Metrics

To validate the extraction, calculate the Distribution Ratio (D) and Extraction Efficiency (E%).

Typical Performance Data (Reference Values):

| Metal Ion | Hard/Soft Character | Distribution Ratio () | Extraction Efficiency () | Notes |
|-----------|---------------------|------------------------|---------------------------|--------------------------------------|
| Ag(I) | Soft | > 50 | > 98% | Strong coordination with -CN groups. |
| Hg(II) | Soft | > 80 | > 99% | Very high affinity. |
| Cu(II) | Borderline | ~ 5 - 10 | ~ 80% | pH dependent. |
| Zn(II) | Borderline/Hard | < 1 | < 20% | Remains in salt phase. |
| Fe(III) | Hard | < 0.1 | < 5% | Excellent rejection. |

Troubleshooting & Optimization

| Issue | Probable Cause | Corrective Action |
|---------------------|---|---|
| No Phase Separation | Insufficient salt concentration. | Increase concentration. The system must be above the binodal curve. |
| Precipitation | Metal concentration too high or pH too basic. | Reduce metal load (<500 ppm) or adjust pH to slightly acidic (pH 5-6). |
| Low Recovery of Ag | Chloride contamination. | Ensure feed water is Cl-free. AgCl precipitation interferes with IL coordination. |
| Viscosity Increase | High metal loading causing cross-linking. | Increase temperature to 35°C or dilute IL phase with a small amount of ethanol (if compatible with downstream steps). |

References

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